

Standard Operating Procedure: Proper Disposal of VU6015929 HCl

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Compound of Interest

Compound Name: VU6015929 HCl

Cat. No.: B1193823

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Executive Summary & Compound Profile

VU6015929 HCl is a potent, selective, small-molecule inhibitor of Discoidin Domain Receptors 1 and 2 (DDR1/2). As a pharmacologically active research compound (kinase inhibitor), it possesses significant biological activity even at nanomolar concentrations (DDR1 IC₅₀ = 4.7 nM).[1]

Because specific toxicological data (LD50, mutagenicity) for this research compound may be incomplete, the Precautionary Principle applies: Handle and dispose of **VU6015929 HCl** as a Hazardous, Toxic Substance. It must never be disposed of in municipal trash or sanitary sewer systems.[1]

Compound Identifier	Details
Chemical Name	VU6015929 Hydrochloride
Drug Class	Dual DDR1/DDR2 Tyrosine Kinase Inhibitor
Physical State	Solid (Powder) or Liquid (DMSO/Water solution)
Primary Hazard	Target Organ Toxicity (Kinase Inhibition), Potential Irritant
Disposal Method	High-Temperature Incineration (via EHS/Waste Vendor)

Safety & Risk Assessment (E-E-A-T)

Expertise Note: As a Senior Application Scientist, I emphasize that the primary risk with VU6015929 is not just acute toxicity, but bioaccumulation and environmental persistence. Kinase inhibitors can disrupt aquatic ecosystems if leached.[1]

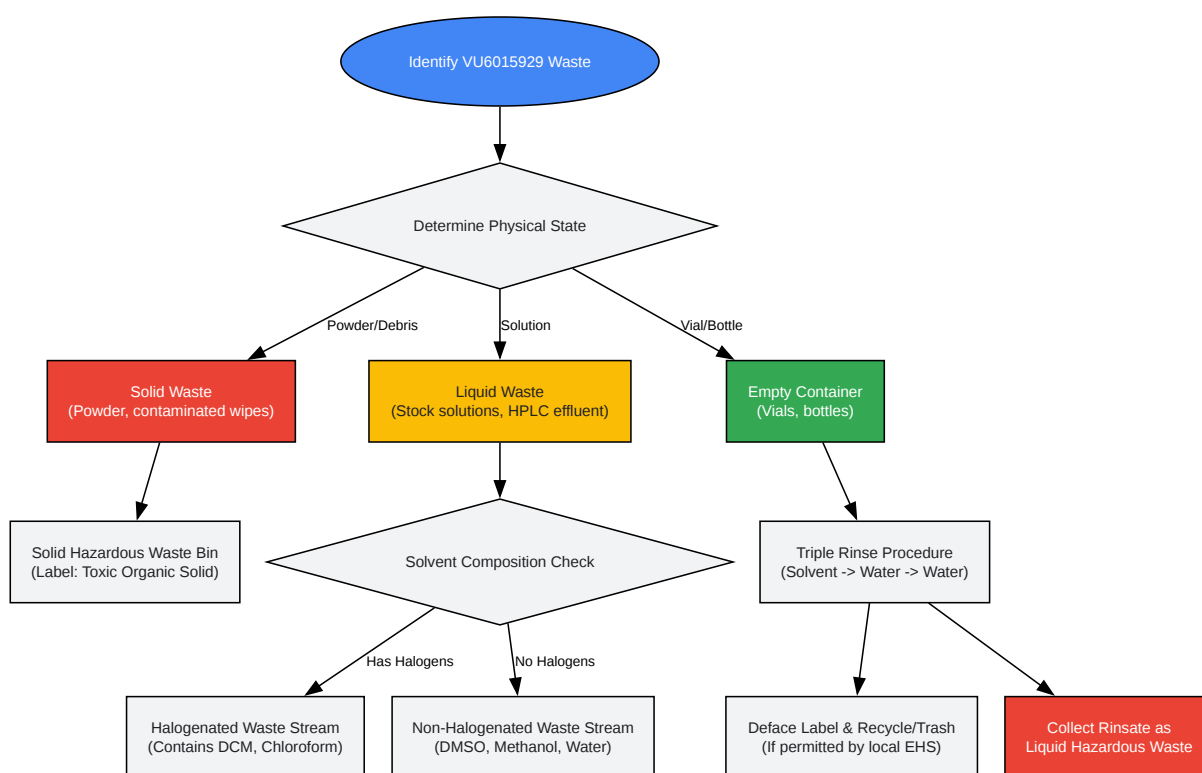
Personal Protective Equipment (PPE) Matrix

Before handling waste, ensure the following barrier protection is active:

- Respiratory: N95 or P100 particulate respirator (for powders) or fume hood (for volatiles).[1]
- Dermal: Double Nitrile Gloves (0.11 mm minimum thickness).[1] Reasoning: Amine salts can permeate standard latex; double gloving provides a breakthrough time buffer.
- Ocular: Chemical splash goggles (ANSI Z87.1).[1]
- Body: Tyvek® lab coat or standard cotton lab coat with closed cuffs.[1]

Disposal Decision Logic

The following workflow dictates the disposal path based on the physical state of the waste.



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Figure 1: Decision tree for segregating **VU6015929 HCl** waste streams based on physical state and solvent composition.[1][2]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Debris)

Applicability: Expired powder, contaminated weighing boats, gloves, and bench paper.

- Containment: Place waste immediately into a clear, sealable polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Transfer the sealed bag into the laboratory's Solid Hazardous Waste Drum (typically a wide-mouth HDPE drum with a lever-lock ring).[1]
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "Solid Waste Contaminated with **VU6015929 HCl** (DDR1 Inhibitor)."
 - Hazards: Toxic, Irritant.[3][4]
- Do Not: Do not use "Sharps" containers for soft solid waste unless the item can puncture skin (e.g., glass pipettes).[1]

Protocol B: Liquid Waste (Stock Solutions & Media)

Applicability: DMSO stock solutions, cell culture media containing drug, HPLC waste.[1]

- Segregation: Determine the primary solvent.[1]
 - DMSO/Methanol/Ethanol: Use the Non-Halogenated Organic waste stream.[1]
 - Dichloromethane/Chloroform: Use the Halogenated Organic waste stream.[1][5]
 - Aqueous Buffer (<5% Organic): Use the Aqueous Toxic waste stream.[1]
- Transfer: Pour liquid into the appropriate carboy using a funnel. Do not overfill (leave 10% headspace).
- Rinsing: Rinse the original vessel with a small volume of compatible solvent and add the rinsate to the waste carboy.[1]
- pH Check: Since this is an HCl salt, the solution may be slightly acidic.[1] Ensure the waste carboy is compatible with acidic organic waste (HDPE is standard).[1]

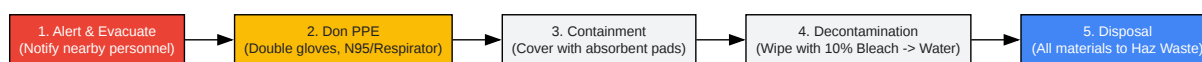
Protocol C: Empty Containers (Triple Rinse Rule)

Applicability: Original glass vials or bottles from the vendor.[1]

- Rinse 1: Add solvent (e.g., DMSO or Methanol) to the vial.[1] Cap and shake. Decant into Liquid Hazardous Waste.[1]
- Rinse 2: Repeat with water. Decant into waste.
- Rinse 3: Repeat with water. Decant into waste.
- Disposal: Deface the label using a permanent marker.[1] Discard the clean vial in the Glass/Sharps bin (or recycling, subject to institutional policy).

Emergency Procedures: Spills

Trigger: Accidental release of >10 mg powder or >5 mL concentrated solution.[1]



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Figure 2: Immediate response workflow for VU6015929 spills.[1][6] Note: Bleach is used to oxidize/degrade the organic structure, reducing potency before disposal.

Spill Cleanup Solution:

- Use a 10% Sodium Hypochlorite (Bleach) solution for surface decontamination.[1]
- Mechanism:[2][6][7] Oxidative degradation of the amine/pyridine pharmacophore disrupts the kinase binding capability [1].[1]
- Wait Time: Allow bleach to sit for 10–15 minutes before wiping with water.[1]

Regulatory Compliance & Classification

To ensure compliance with US EPA (RCRA) and international standards:

- RCRA Classification: VU6015929 is not a P-listed or U-listed waste.[1] However, it must be characterized by Generator Knowledge as toxic.
- Waste Code: If mixed with flammable solvents (Methanol/Acetonitrile), assign D001 (Ignitable).[1] If the pH is < 2 (unlikely for buffered solutions but possible for concentrated HCl salt), assign D002 (Corrosive).[1]
- Labeling Requirement: All waste containers must be labeled "Hazardous Waste" with the specific chemical name written out fully (no abbreviations).[1][2][8]

References

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